

PROTAC ATR Degrader-2: A Technical Guide to Target Engagement and Binding Affinity

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Compound of Interest

Compound Name: PROTAC ATR degrader-2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **PROTAC ATR degrader-2**, also identified as compound 8i, a potent and selective degrader of the Ataxia Telangiectasia and Rad3-related (ATR) kinase. This document details its target engagement and degradation performance, outlines key experimental methodologies, and visualizes relevant biological pathways and experimental workflows.

Quantitative Data Summary

PROTAC ATR degrader-2 (compound 8i) has demonstrated potent and specific degradation of the ATR protein in acute myeloid leukemia (AML) cell lines. The following tables summarize the key quantitative data reported for this molecule[1][2].

| Cell Line | PROTAC ATR Degrader-2 (Compound 8i) |
|---------------|-------------------------------------|
| MV-4-11 (AML) | DC ₅₀ = 22.9 nM |
| MOLM-13 (AML) | DC ₅₀ = 34.5 nM |
| | |

Table 1: Cellular Degradation Potency of PROTAC ATR degrader-2. The DC $_{50}$ value represents the concentration of the degrader required to induce 50% degradation of the target protein after a specific treatment time.



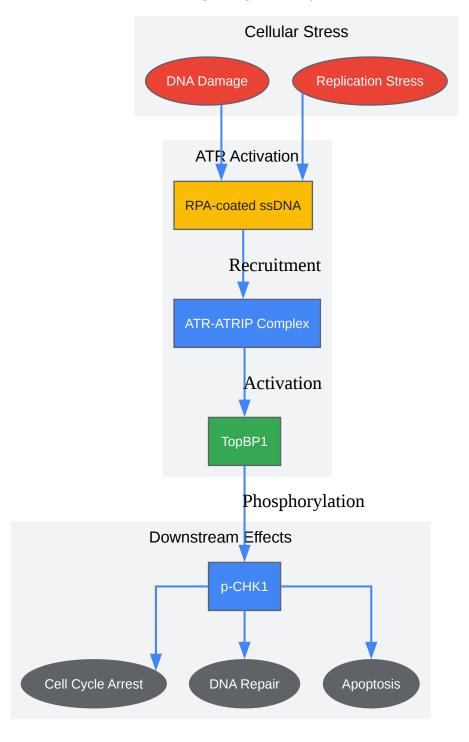
| Parameter | Description |
|--|--|
| Target Protein | Ataxia Telangiectasia and Rad3-related (ATR) kinase |
| E3 Ligase Recruited | Cereblon (CRBN) |
| Warhead (ATR binder) | Based on an ATR inhibitor scaffold |
| E3 Ligase Ligand | Lenalidomide |
| Mechanism of Action | Induces ubiquitination and subsequent proteasomal degradation of ATR |
| Table 2: Molecular Profile of PROTAC ATR degrader-2 (Compound 8i). | |

Signaling and Mechanistic Pathways

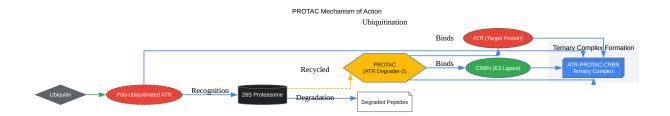
To understand the context in which **PROTAC ATR degrader-2** operates, it is crucial to visualize the ATR signaling pathway and the general mechanism of action for a Proteolysis Targeting Chimera (PROTAC).



ATR Signaling Pathway

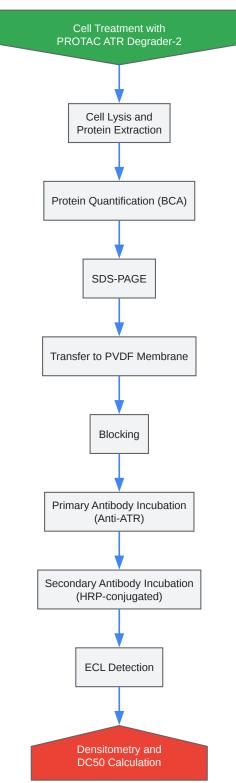








Western Blot Workflow for ATR Degradation



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
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